

Thyroglobulin: The Essential Precursor for Thyroid Hormone Synthesis

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Compound of Interest

Compound Name: *Thyroglobulin*

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

Thyroglobulin (Tg) is a large, dimeric glycoprotein that serves as the essential scaffold for the synthesis and storage of thyroid hormones, thyroxine (T4) and triiodothyronine (T3).[1][2][3] Produced exclusively by the follicular cells of the thyroid gland, this 660 kDa protein plays a central role in iodine metabolism and the regulation of metabolic processes throughout the body.[3][4] Understanding the intricate molecular biology of **thyroglobulin** is paramount for researchers in endocrinology and professionals involved in the development of therapeutics for thyroid disorders. This technical guide provides an in-depth overview of the core aspects of **thyroglobulin**'s function, supported by quantitative data, detailed experimental protocols, and visual representations of key pathways.

Quantitative Data on Human Thyroglobulin

The following tables summarize key quantitative parameters of human **thyroglobulin**, offering a consolidated reference for researchers.

| Parameter | Value | References |
|--|---|------------|
| Molecular Mass | ~660 kDa (dimer) | [4][5] |
| Subunit Molecular Mass | ~330 kDa | [2] |
| Total Amino Acids per Subunit | 2768 | [1] |
| Total Tyrosine Residues per Dimer | ~132 | [2] |
| Iodinated Tyrosine Residues per Dimer (under sufficient iodine intake) | 25-30 | [2] |
| T4 Molecules per Dimer | ~2.5 | [6] |
| T3 Molecules per Dimer | ~0.7 | [6] |
| Monoiodotyrosine (MIT) Residues per Dimer | ~5 | [6] |
| Diiodotyrosine (DIT) Residues per Dimer | ~4.5 | [6] |
| Serum Thyroglobulin (Normal Range, Adults) | Males: 0.5-53.0 ng/mL, Females: 0.5-43.0 ng/mL | [4] |

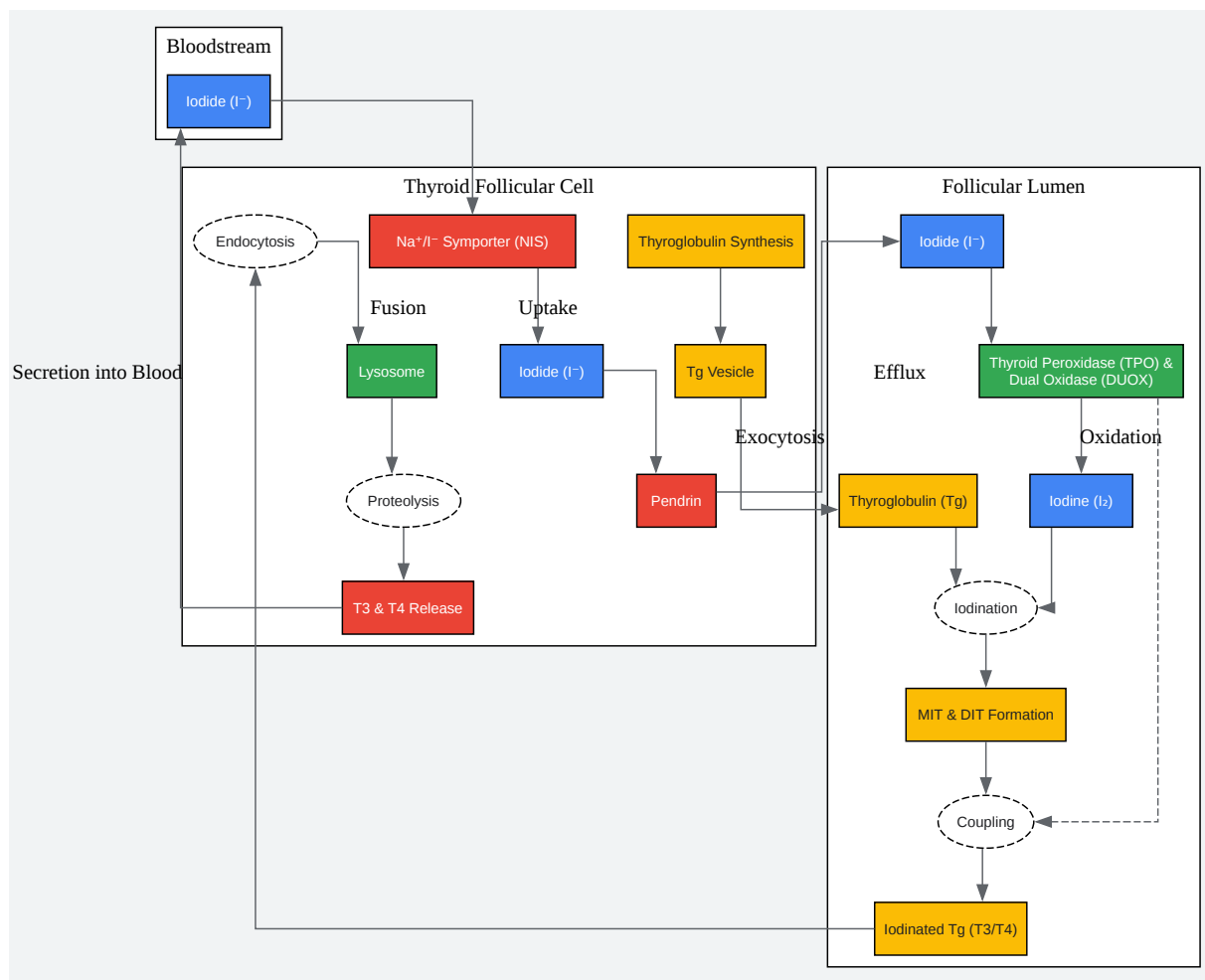
Core Signaling and Synthesis Pathways

The synthesis of thyroid hormones from **thyroglobulin** is a multi-step process tightly regulated by the hypothalamic-pituitary-thyroid axis. The following diagrams, rendered in Graphviz DOT language, illustrate the key signaling and synthesis workflows.

TSH Signaling Pathway for Thyroglobulin Synthesis and Iodination



Thyroid Hormone Synthesis Workflow



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